

GSK2837808A solubility issues and how to resolve them

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Compound of Interest

Compound Name: GSK2837808A

Cat. No.: B15613965

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Technical Support Center: GSK2837808A

This technical support center provides guidance for researchers, scientists, and drug development professionals on the solubility of **GSK2837808A**. Below you will find troubleshooting guides and frequently asked questions to address common issues encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **GSK2837808A**?

A1: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing high-concentration stock solutions of **GSK2837808A**.^{[1][2][3][4][5][6]}

Q2: What is the maximum solubility of **GSK2837808A** in DMSO?

A2: The maximum reported solubility in DMSO varies across suppliers, with concentrations ranging from 10 mM to as high as 157.01 mM.^{[2][4]} It is always recommended to consult the batch-specific data on the certificate of analysis provided by the supplier.

Q3: Is **GSK2837808A** soluble in aqueous solutions like PBS?

A3: **GSK2837808A** is poorly soluble in aqueous solutions. Direct dissolution in buffers like PBS is not recommended. A stock solution in DMSO should be prepared first, which can then be diluted into aqueous media. Even then, precipitation can occur, especially at higher

concentrations. For instance, in a DMSO:PBS (pH 7.2) mixture of 1:2, the solubility is reported to be only 0.33 mg/ml.[3]

Q4: My **GSK2837808A** is not dissolving completely in DMSO. What should I do?

A4: If you encounter difficulty dissolving **GSK2837808A** in DMSO, gentle warming and sonication are recommended to facilitate dissolution.[2] Ensure you are using fresh, anhydrous DMSO, as absorbed moisture can reduce the solubility of compounds.[6]

Q5: I observed precipitation when diluting my DMSO stock solution into my aqueous cell culture medium. How can I prevent this?

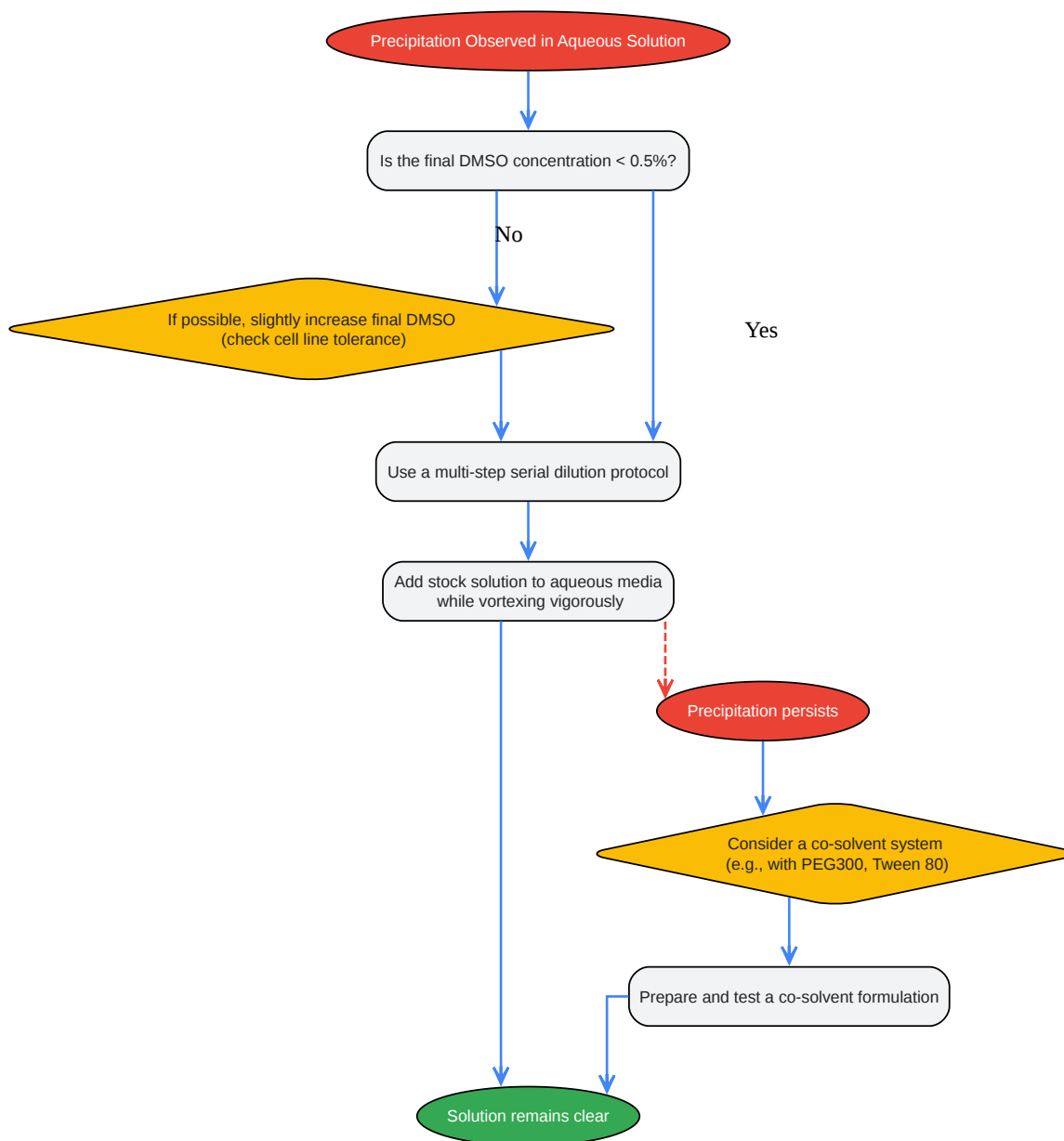
A5: This is a common issue due to the low aqueous solubility of **GSK2837808A**. To prevent precipitation, it is advisable to make serial dilutions. When preparing your working solution, add the DMSO stock dropwise to the aqueous medium while vortexing or stirring to ensure rapid mixing. The final concentration of DMSO in your experiment should be kept as low as possible (typically below 0.5%) to minimize solvent-induced artifacts. If precipitation persists, consider using a co-solvent system or a formulation containing surfactants, although the compatibility of these with your specific assay must be verified.

Troubleshooting Guide

This guide addresses common solubility-related problems encountered when working with **GSK2837808A** and provides step-by-step solutions.

Problem 1: Compound Precipitation Upon Dilution in Aqueous Buffer

- Symptom: A cloudy or hazy appearance, or visible precipitate forms immediately after diluting the DMSO stock solution into an aqueous buffer (e.g., PBS, cell culture media).
- Root Cause: The low aqueous solubility of **GSK2837808A** is exceeded when the high-concentration DMSO stock is diluted into the aqueous medium.
- Solution Workflow:

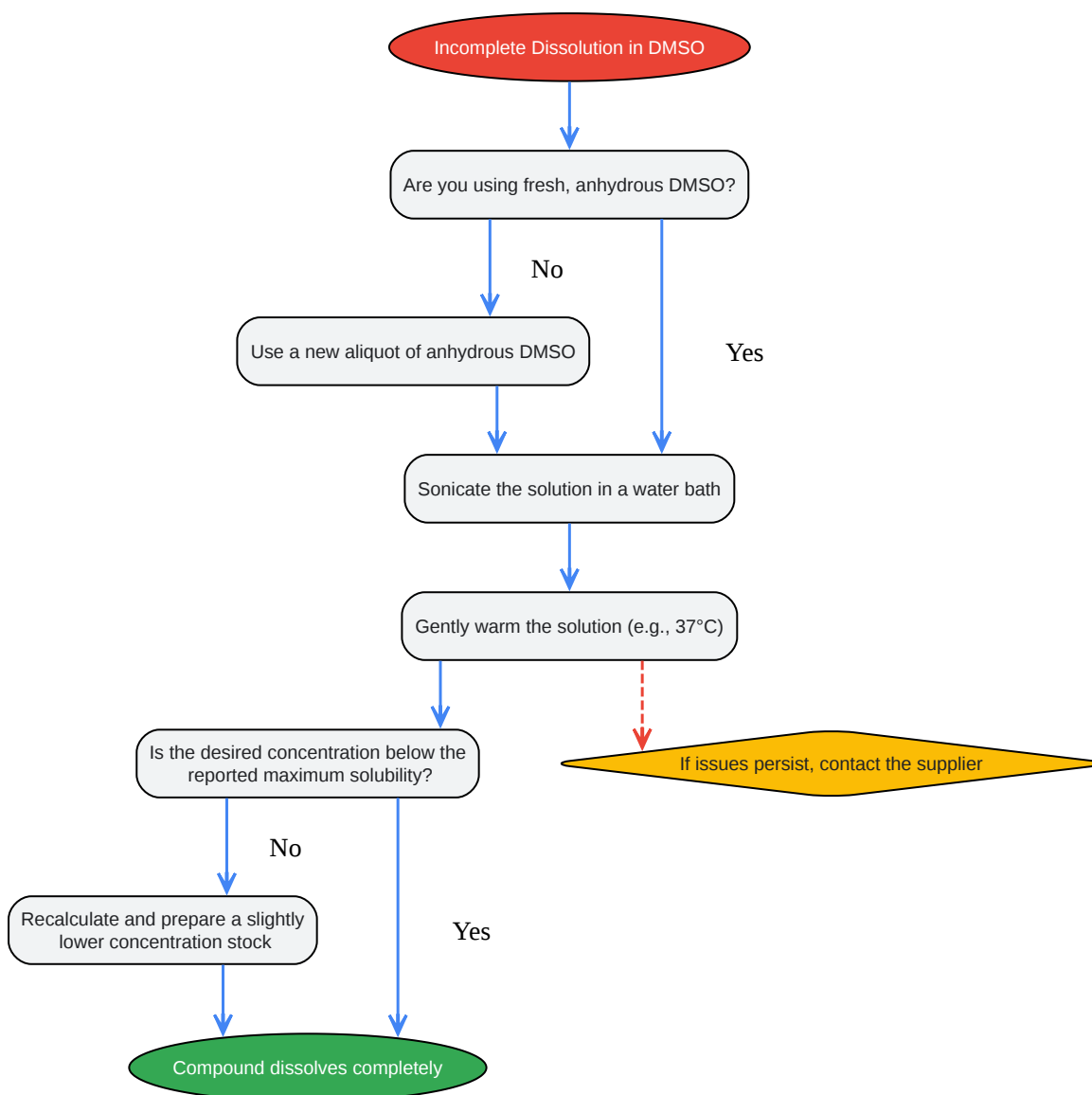


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Caption: Troubleshooting workflow for compound precipitation.

Problem 2: Difficulty Preparing a High-Concentration Stock Solution

- Symptom: The solid compound does not fully dissolve in DMSO, even at concentrations reported to be achievable.
- Root Cause: The dissolution rate may be slow, or the quality of the solvent may be suboptimal.
- Solution Workflow:



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Caption: Workflow for dissolving high-concentration stocks.

Solubility Data Summary

Solvent/System	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Source
DMSO	64.96	100	
DMSO	50	~77	[1]
DMSO	102	157.01	[2]
DMSO	30	~46.2	[3]
DMSO	-	10	[4]
DMF	30	~46.2	[3]
DMSO:PBS (pH 7.2) (1:2)	0.33	~0.51	[3]
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	4	6.16	[2]
Ethanol	Slightly Soluble	-	[3]
Water	Insoluble	-	[6]

Note: The molecular weight of **GSK2837808A** is approximately 649.62 g/mol . Molarity calculations are based on this value. Solubility can be batch-dependent.

Experimental Protocols

Protocol 1: Preparation of a 100 mM DMSO Stock Solution

- Materials:
 - GSK2837808A** (solid)
 - Anhydrous dimethyl sulfoxide (DMSO)

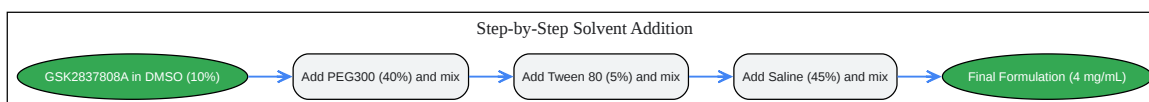
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Procedure:
 1. Weigh out the desired amount of **GSK2837808A**. For example, to prepare 1 mL of a 100 mM solution, you would need 64.96 mg.
 2. Add the appropriate volume of anhydrous DMSO to the solid compound.
 3. Vortex the solution vigorously for 1-2 minutes.
 4. If the solid is not fully dissolved, sonicate the vial in a water bath for 5-10 minutes. Gentle warming to 37°C can also aid dissolution.
 5. Once fully dissolved, the solution should be clear.
 6. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 7. Store the stock solution at -20°C or -80°C as recommended by the supplier.[\[4\]](#)[\[7\]](#)

Protocol 2: Preparation of an In Vivo Formulation

This protocol is adapted from a formulation reported to achieve a concentration of 4 mg/mL.[\[2\]](#) This should be used as a reference and may require optimization for your specific experimental conditions.

- Materials:
 - **GSK2837808A** (solid)
 - DMSO
 - PEG300
 - Tween 80

- Saline (0.9% NaCl)
- Sterile tubes
- Procedure:
 1. Dissolve **GSK2837808A** in DMSO to create a concentrated pre-stock. For the final formulation, the DMSO will constitute 10% of the total volume.
 2. In a separate tube, add the required volume of PEG300 (40% of the final volume).
 3. Add the DMSO stock to the PEG300 and mix thoroughly until the solution is clear.
 4. Add Tween 80 (5% of the final volume) and mix again.
 5. Finally, add saline (45% of the final volume) to reach the desired final volume and concentration. Mix until a homogenous solution is achieved.
 6. Sonication may be required to fully clarify the solution.[2]
 7. This formulation should be prepared fresh before use.



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Caption: Sequential solvent addition for in vivo formulation.

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